

Application Notes and Protocols for Bioconjugation with O-(4-Methoxybenzyl)hydroxylamine

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Compound of Interest

Compound Name:	O-(4-Methoxybenzyl)hydroxylamine hydrochloride
CAS No.:	876-33-5
Cat. No.:	B1266155

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Introduction

O-(4-Methoxybenzyl)hydroxylamine (MBHA) is a versatile reagent employed in bioconjugation, primarily through the formation of a stable oxime linkage with carbonyl groups (aldehydes or ketones) on biomolecules. This process, known as oxime ligation, is a highly efficient and chemoselective reaction, falling under the umbrella of "click chemistry". The resulting oxime bond is stable under physiological conditions, making it an ideal tool for creating robust bioconjugates for various applications, including the development of antibody-drug conjugates (ADCs), protein labeling, and immobilization of biomolecules.^[1] The 4-methoxybenzyl group can enhance the water solubility of the resulting conjugate.^[2]

Principle of Oxime Ligation

Oxime ligation involves the reaction of the hydroxylamine moiety of O-(4-Methoxybenzyl)hydroxylamine with an aldehyde or ketone on a target biomolecule. The reaction proceeds through a nucleophilic attack of the nitrogen atom of the hydroxylamine on the carbonyl carbon, followed by dehydration to form the stable oxime bond (C=N-O).

This reaction is pH-dependent, with optimal rates typically observed in the slightly acidic range of pH 4-5 for uncatalyzed reactions. However, the reaction can be effectively catalyzed by nucleophilic catalysts, such as aniline and its derivatives (e.g., m-phenylenediamine), allowing the reaction to proceed efficiently at neutral pH, which is often crucial for maintaining the integrity of sensitive biomolecules.[3][4] Aniline has been shown to increase the reaction rate by up to 40-fold at neutral pH.[5]

Applications in Bioconjugation

- **Antibody-Drug Conjugates (ADCs):** O-(4-Methoxybenzyl)hydroxylamine can be used to link cytotoxic drugs to monoclonal antibodies. The antibody is first modified to introduce a carbonyl group, which then serves as a handle for conjugation with the hydroxylamine-functionalized drug or linker.
- **Protein and Peptide Labeling:** Fluorophores, biotin, or other reporter molecules functionalized with a carbonyl group can be conjugated to proteins or peptides containing a terminal or side-chain hydroxylamine introduced via O-(4-Methoxybenzyl)hydroxylamine chemistry.
- **Surface Immobilization:** Biomolecules can be tethered to surfaces or nanoparticles that have been functionalized with either carbonyl or hydroxylamine groups.
- **PROTACs:** This chemistry has been explored in the formation of "split PROTACs" where the oxime linkage is formed in situ.[1]

Quantitative Data for Oxime Ligation Reactions

The efficiency and kinetics of oxime ligation can be influenced by several factors including pH, temperature, reactant concentrations, and the presence of a catalyst. The following table summarizes typical reaction conditions and outcomes for oxime ligation, providing a baseline for experimental design.

Parameter	Condition	Typical Value/Range	Notes
pH	Uncatalyzed	4.0 - 5.5	Balances carbonyl protonation and hydroxylamine nucleophilicity.
Catalyzed (Aniline)	6.5 - 7.5	Allows for reaction at physiological pH.	
Temperature	25 - 37 °C	Higher temperatures can increase reaction rate.	
Reactant Ratio	Hydroxylamine:Carbonyl	1.1:1 to 10:1 molar excess	Excess hydroxylamine can drive the reaction to completion.
Catalyst Conc.	Aniline	10 - 100 mM	Higher concentrations can lead to faster reactions.[3]
Reaction Time	1 - 24 hours	Dependent on reactants, concentrations, and catalyst.	
Yield	>90%	Oxime ligation is generally a high-yield reaction.[3]	

Experimental Protocols

Protocol 1: General Procedure for Protein Labeling via Oxime Ligation

This protocol describes a general method for labeling a protein that has been pre-functionalized with an aldehyde or ketone group with O-(4-Methoxybenzyl)hydroxylamine.

Materials:

- Aldehyde or ketone-functionalized protein (e.g., 1-5 mg/mL)
- **O-(4-Methoxybenzyl)hydroxylamine hydrochloride**
- Aniline (for catalyzed reaction)
- Reaction Buffer: 100 mM Sodium Phosphate, 150 mM NaCl, pH 7.2-7.4 (for catalyzed reaction) or 100 mM Sodium Acetate, 150 mM NaCl, pH 4.5 (for uncatalyzed reaction)
- Purification column (e.g., size-exclusion chromatography, SEC)
- DMSO (for dissolving reagents if necessary)

Procedure:

- Prepare Protein Solution: Dissolve the carbonyl-functionalized protein in the chosen reaction buffer to a final concentration of 1-5 mg/mL.
- Prepare O-(4-Methoxybenzyl)hydroxylamine Solution: Prepare a stock solution of **O-(4-Methoxybenzyl)hydroxylamine hydrochloride** in the reaction buffer or a minimal amount of DMSO.
- Initiate Conjugation:
 - Uncatalyzed Reaction (pH 4.5): Add a 10-50 fold molar excess of the O-(4-Methoxybenzyl)hydroxylamine solution to the protein solution.
 - Catalyzed Reaction (pH 7.2-7.4): Add aniline to the protein solution to a final concentration of 10-100 mM. Then, add a 10-50 fold molar excess of the O-(4-Methoxybenzyl)hydroxylamine solution.
- Incubation: Incubate the reaction mixture at room temperature or 37°C for 2-24 hours with gentle mixing. The reaction progress can be monitored by techniques such as SDS-PAGE (shift in molecular weight) or mass spectrometry.

- Purification: Remove excess reagents and purify the protein conjugate using size-exclusion chromatography (SEC) or dialysis. The purified conjugate should be exchanged into a suitable storage buffer.
- Characterization: Characterize the final conjugate to determine the degree of labeling and confirm the formation of the oxime bond. This can be achieved using techniques such as:
 - UV-Vis Spectroscopy: To determine protein concentration and potentially the degree of labeling if the attached molecule has a chromophore.
 - SDS-PAGE: To visualize the increase in molecular weight of the conjugated protein.
 - Mass Spectrometry (MALDI-TOF or ESI-MS): To confirm the mass of the conjugate and determine the degree of labeling.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol 2: Synthesis of a Drug-Linker Conjugate for ADCs

This protocol outlines the synthesis of a drug-linker conjugate where a drug containing a suitable functional group (e.g., an amine) is first conjugated to a linker containing a carbonyl group, which is then reacted with O-(4-Methoxybenzyl)hydroxylamine.

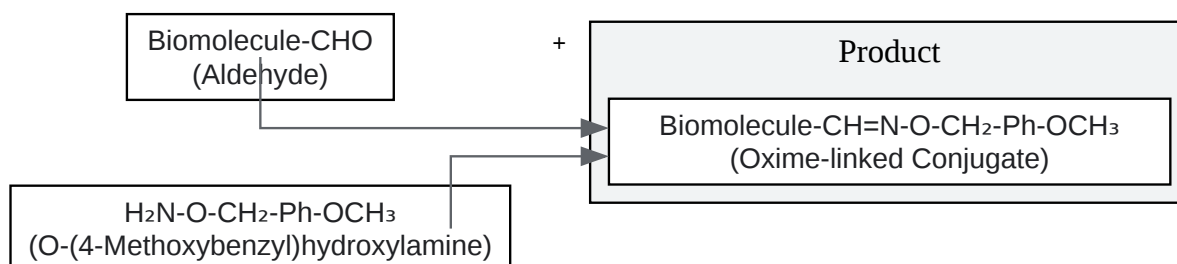
Materials:

- Drug with a reactive handle (e.g., amine)
- Linker with a carbonyl group and a reactive group for the drug (e.g., NHS-ester)
- **O-(4-Methoxybenzyl)hydroxylamine hydrochloride**
- Organic solvents (e.g., DMF, DMSO)
- Bases (e.g., DIPEA)
- Purification system (e.g., preparative HPLC)

Procedure:

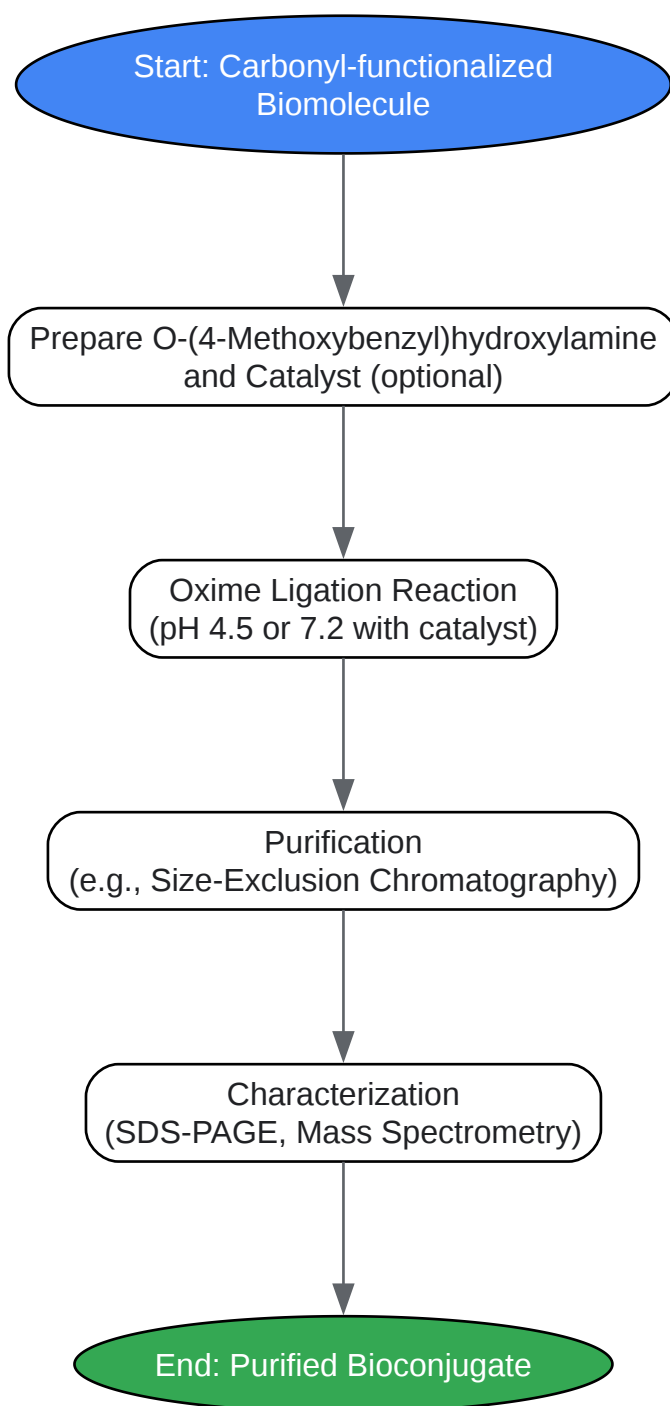
- Linker-Drug Conjugation:
 - Dissolve the carbonyl-containing linker (e.g., an NHS-ester functionalized aldehyde) in an appropriate anhydrous solvent like DMF.
 - Add the drug molecule (with a nucleophilic handle like an amine) to the linker solution, often with a non-nucleophilic base like DIPEA.
 - Stir the reaction at room temperature until completion, monitoring by TLC or LC-MS.
 - Purify the resulting drug-linker intermediate containing a carbonyl group using column chromatography or preparative HPLC.
- Oxime Ligation:
 - Dissolve the purified drug-linker intermediate in a suitable solvent mixture (e.g., a mixture of an organic solvent and an aqueous buffer at pH 4.5).
 - Add an excess of **O-(4-Methoxybenzyl)hydroxylamine hydrochloride**.
 - Stir the reaction at room temperature for 2-12 hours. Monitor the reaction by LC-MS.
 - Upon completion, purify the final drug-linker-hydroxylamine conjugate by preparative HPLC.
- Characterization: Confirm the structure and purity of the final product using NMR and high-resolution mass spectrometry.

Visualizations

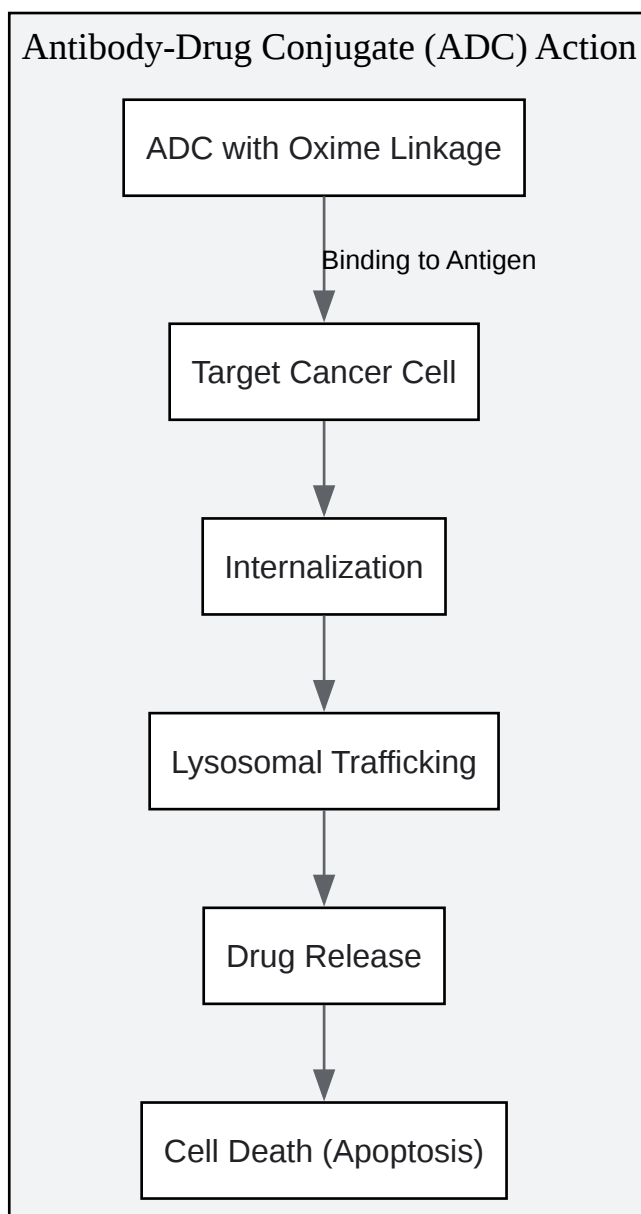


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Caption: Chemical reaction of oxime ligation.

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Caption: Experimental workflow for bioconjugation.



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Caption: Conceptual pathway of ADC action.

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